

Eoxin E4: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Eoxin E4

Cat. No.: B15624201

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eoxin E4 (EXE4), also known as 14,15-leukotriene E4 (14,15-LTE4), is a lipid mediator derived from the 15-lipoxygenase (15-LO) pathway of arachidonic acid metabolism.[1][2] Primarily produced by eosinophils, mast cells, and some cancer cells, **Eoxin E4** is recognized as a pro-inflammatory molecule.[1] It is the terminal and most stable metabolite in the eoxin biosynthesis pathway.[2] Research indicates its involvement in physiological and pathological processes such as inflammation and allergic reactions. Notably, **Eoxin E4** has been shown to increase vascular permeability with a potency approximately 100-fold greater than histamine, highlighting its potential significance in inflammatory responses.[3]

This document provides detailed application notes and experimental protocols for the use of **Eoxin E4** in research settings. It is intended to guide researchers, scientists, and drug development professionals in designing and executing experiments to investigate the biological functions and therapeutic potential of this lipid mediator.

Eoxin E4: Supplier Information

Eoxin E4 is a specialized biochemical available from a limited number of suppliers. Researchers should ensure the quality and purity of the product for reliable experimental outcomes.

Supplier	Product Name	Catalog Number	Purity	Formulation
Cayman Chemical	14,15-Leukotriene E4	10011362	≥97%	A solution in methanol
MedChemExpress (MCE)	Eoxin E4	HY-115356	Not specified	Not specified

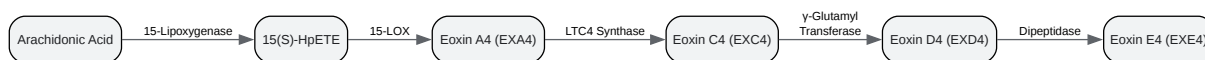
Eoxin E4: Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **Eoxin E4** is crucial for its proper handling, storage, and use in experimental protocols.

Property	Value
Chemical Formula	C ₂₃ H ₃₇ NO ₅ S
Molecular Weight	439.6 g/mol
CAS Number	1000852-57-2
Appearance	Provided as a solution
Solubility	DMF: >50 mg/ml, DMSO: >50 mg/ml, Ethanol: >50 mg/ml, PBS (pH 7.2): >100 µg/ml
Stability	≥ 1 year when stored at -80°C
Storage Conditions	Store at -80°C

Signaling Pathways and Experimental Workflows

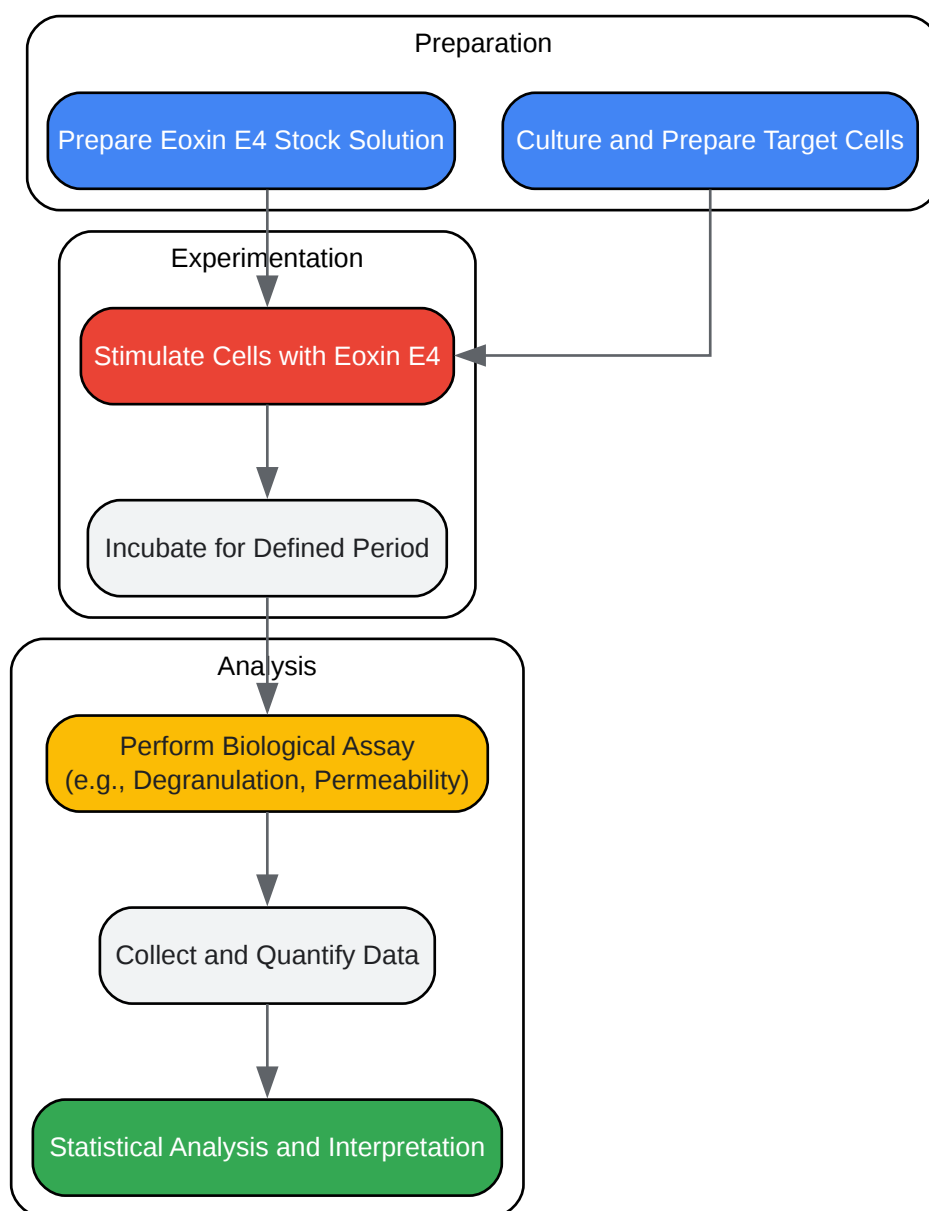
The biosynthesis of **Eoxin E4** involves a series of enzymatic steps starting from arachidonic acid. Understanding this pathway is key to interpreting experimental results.



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Caption: Biosynthesis pathway of **Eoxin E4** from arachidonic acid.

A typical experimental workflow for investigating the biological effects of **Eoxin E4** involves a series of steps from sample preparation to data analysis.



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Caption: General experimental workflow for studying **Eoxin E4**.

Experimental Protocols

Protocol 1: Quantification of **Eoxin E4** by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a general method for the quantification of **Eoxin E4** in biological samples. Optimization may be required based on the specific matrix and instrumentation.

1. Sample Preparation (Solid-Phase Extraction - SPE)

- Materials:
 - Biological sample (e.g., cell culture supernatant, plasma)
 - Internal standard (e.g., **Eoxin E4**-d5)
 - Methanol (LC-MS grade)
 - Water (LC-MS grade)
 - Formic acid
 - C18 SPE cartridges
- Procedure:
 - Thaw biological samples on ice.
 - Spike the sample with an appropriate amount of internal standard.
 - Acidify the sample to pH ~3.5 with formic acid.

- Condition the C18 SPE cartridge by washing with 1 mL of methanol followed by 1 mL of water.
- Load the acidified sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water to remove polar impurities.
- Elute **Eoxin E4** and the internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the sample in a small volume of the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer.
- LC Parameters (Representative):
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile/Methanol (e.g., 80:20, v/v) with 0.1% formic acid.
 - Gradient: A linear gradient from a low to a high percentage of mobile phase B over 15-20 minutes.
 - Flow Rate: 0.2-0.4 mL/min.
 - Column Temperature: 40°C.
- MS Parameters (Representative):
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions: Specific precursor-to-product ion transitions for **Eoxin E4** and its internal standard must be determined by direct infusion or predicted based on structure. For LTE4 (a close structural analog), a common transition is m/z 438 $\rightarrow$ 333. The transitions for **Eoxin E4** will be similar and should be optimized.

3. Data Analysis

- Quantify **Eoxin E4** by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of **Eoxin E4**.

Protocol 2: In Vitro Eosinophil Degranulation Assay

This protocol is designed to assess the effect of **Eoxin E4** on eosinophil degranulation by measuring the release of eosinophil peroxidase (EPO).

- Materials:
 - Purified human eosinophils
 - **Eoxin E4**
 - RPMI-1640 medium (without phenol red)
 - o-phenylenediamine (OPD) substrate
 - 96-well microtiter plates
 - Plate reader
- Procedure:
 - Isolate human eosinophils from peripheral blood using standard methods (e.g., density gradient centrifugation followed by immunomagnetic negative selection).
 - Resuspend the purified eosinophils in RPMI-1640 medium at a concentration of 5×10^6 cells/mL.

- Pre-coat the wells of a 96-well plate with 2.5% human serum albumin for 2 hours at 37°C to prevent non-specific activation, then wash with PBS.
- Add 90 µL of the eosinophil suspension to each well.
- Add 10 µL of **Eoxin E4** at various concentrations (e.g., 1 nM to 1 µM) or vehicle control to the wells.
- Incubate the plate for 4 hours at 37°C in a 5% CO₂ incubator.
- After incubation, centrifuge the plate and collect the supernatants.
- Measure the EPO activity in the supernatants using the OPD method. Read the absorbance at the appropriate wavelength (typically 492 nm).
- Calculate the percentage of EPO release relative to a positive control (e.g., cell lysis).

Protocol 3: In Vivo Vascular Permeability Assay (Miles Assay)

This protocol describes an in vivo method to evaluate the effect of **Eoxin E4** on vascular permeability in a mouse model using Evans Blue dye.

- Materials:
 - Mice (e.g., C57BL/6)
 - **Eoxin E4**
 - Evans Blue dye (0.5% in sterile PBS)
 - Formamide
 - Spectrophotometer
- Procedure:
 - Prepare a sterile solution of **Eoxin E4** in a suitable vehicle.

- Anesthetize the mice.
- Inject 200 μ L of 0.5% Evans Blue solution intravenously via the tail vein. Evans Blue will bind to serum albumin.
- After a short circulation time (e.g., 5-10 minutes), inject **Eoxin E4** (e.g., 10-100 pmol in 20 μ L) intradermally into the dorsal skin. Inject vehicle as a control at a separate site.
- After a defined period (e.g., 30 minutes), euthanize the mice and excise the skin at the injection sites.
- Extract the Evans Blue dye from the skin samples by incubating them in formamide (e.g., 500 μ L) at 55°C for 24-48 hours.
- Measure the absorbance of the formamide extracts at 610-620 nm.
- Quantify the amount of extravasated Evans Blue dye using a standard curve and express it as μ g of dye per mg of tissue.

Quantitative Data Summary

The following tables summarize key quantitative data related to **Eoxin E4**. This information is essential for experimental design and data interpretation.

Table 1: Biological Activity of **Eoxin E4**

Assay	Species/Cell Type	Parameter	Value	Reference
Vascular Permeability	Human Endothelial Cells	Relative Potency	~100x > Histamine	[3]
Vascular Permeability	Human Endothelial Cells	Relative Potency	~10-fold less potent than LTC4	[3]

Table 2: Typical Concentrations in Biological Fluids

Analyte	Biological Fluid	Disease State	Concentration Range	Reference
Eoxin C4	Bronchoalveolar Lavage Fluid	Respiratory Inflammatory Diseases	<1.12 - 6.7 pg/mL	[4]
Leukotriene E4	Urine	Healthy Humans	17-52 pg/mg creatinine	[5]

Note: Data for **Eoxin E4** concentrations in biological fluids is limited. The provided data for related eoxins and leukotrienes can serve as a reference.

Conclusion

Eoxin E4 is a potent lipid mediator with significant pro-inflammatory activities. The protocols and data presented in this document provide a foundation for researchers to explore its role in health and disease. As with any experimental system, optimization of the provided protocols for specific laboratory conditions and research questions is recommended. The continued investigation of **Eoxin E4** is likely to provide valuable insights into inflammatory processes and may lead to the identification of new therapeutic targets for a variety of diseases.

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